

In Vitro Potency of Arbemnifosbuvir Against SARS-CoV-2 Variants: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Arbemnifosbuvir*

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Executive Summary

Arbemnifosbuvir (also known as AT-527) is an orally bioavailable investigational double prodrug of a guanosine nucleotide analog, AT-511. Upon intracellular administration, it undergoes metabolic activation to its pharmacologically active triphosphate form, AT-9010. This active metabolite exhibits potent in vitro activity against a broad spectrum of coronaviruses, including Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) and its variants of concern. **Arbemnifosbuvir's** unique dual mechanism of action, targeting both the RNA-dependent RNA polymerase (RdRp) and the NiRAN (nidovirus RdRp-associated nucleotidyltransferase) domain of the viral replication and transcription complex, presents a high barrier to resistance. This document provides a comprehensive overview of the in vitro potency of **Arbemnifosbuvir** against SARS-CoV-2 variants, details of its mechanism of action, and the experimental protocols used for its evaluation.

Data Presentation: In Vitro Potency

Arbemnifosbuvir, in its free base form AT-511, has demonstrated consistent and potent antiviral activity against the ancestral SARS-CoV-2 strain and a range of variants of concern.

While specific EC50/EC90 values for all variants are not uniformly available in publicly accessible literature, the existing data indicates a retained high level of potency.

Virus/Variant	Cell Line	Assay Type	Potency Metric (µM)	Reference
SARS-CoV-2 (Original Strain)	Normal Human Airway Epithelial (HAE) cells	Virus Yield Reduction	EC90: 0.47	[1][2]
SARS-CoV-2 Variants of Concern				
Alpha, Beta, Gamma, Delta, Epsilon	Various	In vitro assays	Potent activity retained (Specific EC50/EC90 values not detailed in reviewed sources)	[3][4]
Omicron (BA.1, BA.2, BA.4, BA.5, XBB, EG.5.1, JN.1)	Various	In vitro assays	Potent activity retained (Specific EC50/EC90 values not detailed in reviewed sources)	[4][5]
Other Coronaviruses				
HCoV-229E	Huh-7	Virus Yield Reduction	EC90 similar to SARS-CoV-2	[1]
HCoV-OC43	Huh-7	Virus Yield Reduction	EC90 similar to SARS-CoV-2	[1]
SARS-CoV	Huh-7	Virus Yield Reduction	EC90 similar to SARS-CoV-2	[1]

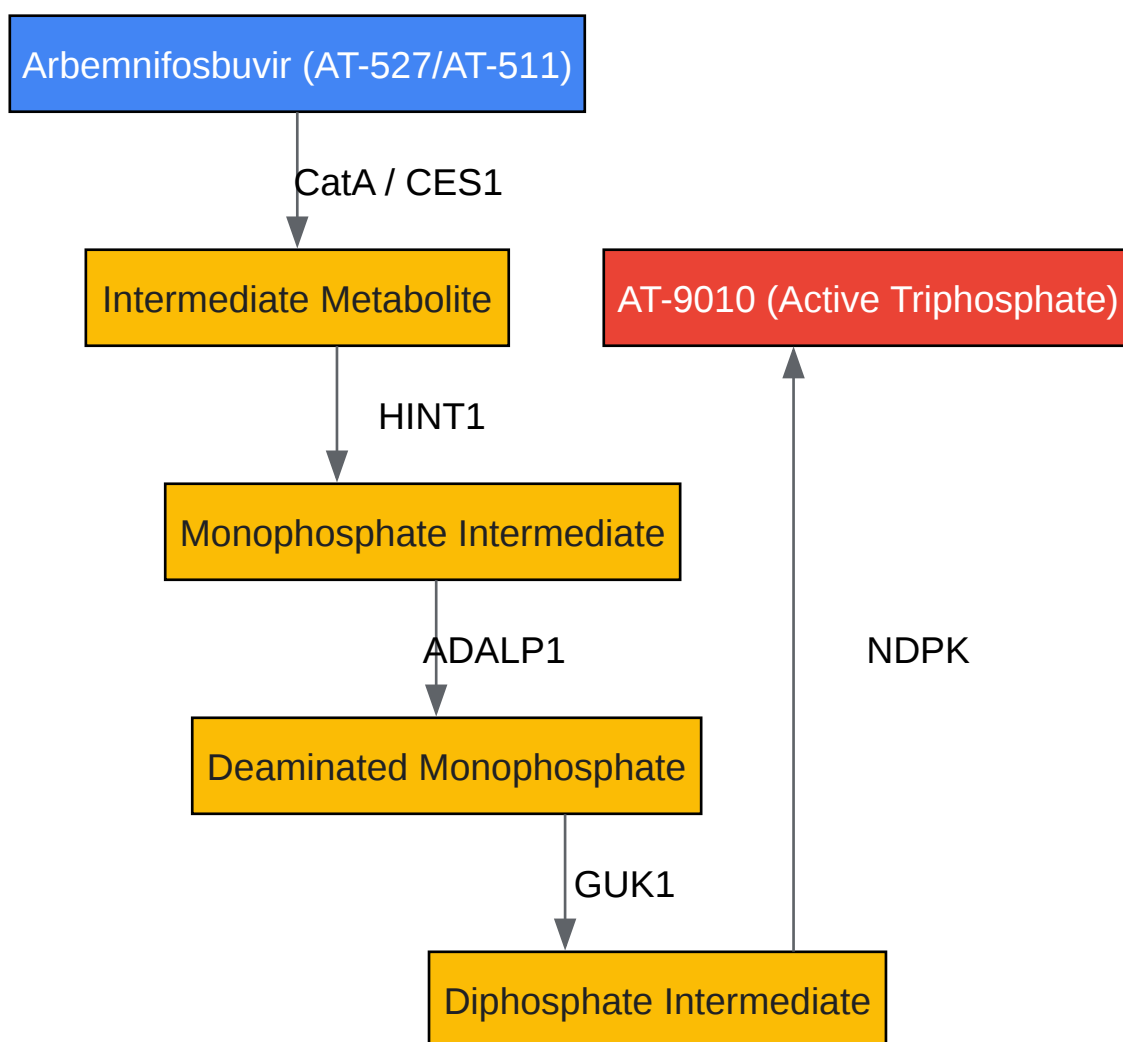
Mechanism of Action & Signaling Pathways

Arbemnifosbuvir's antiviral activity is contingent on its intracellular conversion to the active triphosphate metabolite, AT-9010. This process involves a series of enzymatic steps.

Intracellular Activation Pathway of Arbemnifosbuvir

Arbemnifosbuvir (AT-527) is a double prodrug designed for efficient oral absorption and intracellular delivery of its active moiety. The activation cascade is as follows:

- **Hydrolysis:** **Arbemnifosbuvir** (AT-527) or its free base AT-511 is first hydrolyzed by cellular esterases such as Cathepsin A (CatA) and Carboxylesterase 1 (CES1).
- **Phosphoramidate Cleavage:** The resulting intermediate is then processed by Histidine Triad Nucleotide Binding Protein 1 (HINT1) to yield a monophosphate intermediate.
- **Deamination:** Adenosine Deaminase-Like Protein 1 (ADALP1) subsequently deaminates the purine base.
- **Phosphorylation:** The monophosphate form is then sequentially phosphorylated by Guanylate Kinase 1 (GUK1) and Nucleoside-Diphosphate Kinase (NDPK) to generate the active triphosphate, AT-9010.^{[6][7][8]}



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Caption: Intracellular activation pathway of **Arbemnifosbuvir**.

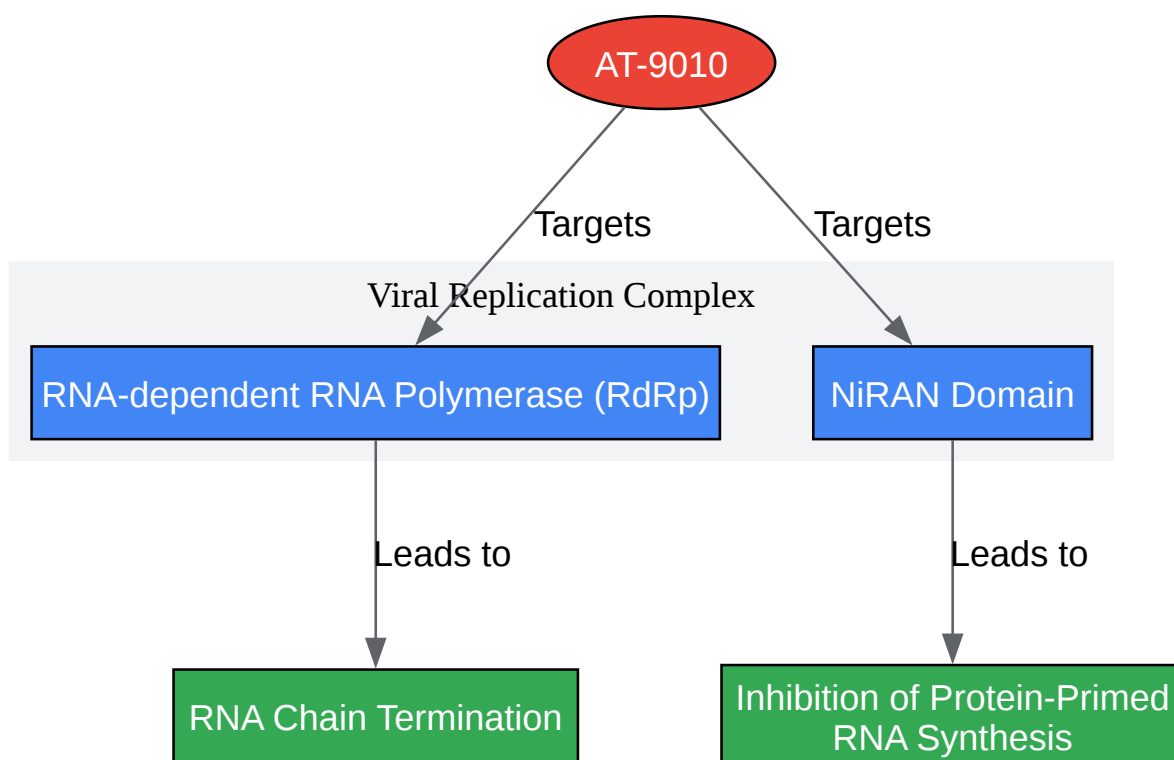
Dual Inhibition of SARS-CoV-2 RNA Polymerase

The active metabolite, AT-9010, exerts its antiviral effect by targeting two distinct functional domains of the SARS-CoV-2 RNA polymerase (nsp12), a critical component of the viral replication and transcription machinery.

- **RdRp Inhibition (Chain Termination):** AT-9010 acts as a substrate for the RNA-dependent RNA polymerase (RdRp) domain. Following its incorporation into the nascent viral RNA chain, it causes premature chain termination, thereby halting viral genome replication.

- **NiRAN Inhibition:** AT-9010 also inhibits the N-terminal nidovirus RdRp-associated nucleotidyltransferase (NiRAN) domain. The NiRAN domain is essential for protein-primed RNA synthesis. By inhibiting this domain, AT-9010 disrupts a crucial early step in viral replication.

This dual mechanism of action is believed to contribute to a high barrier to the development of viral resistance.[6]



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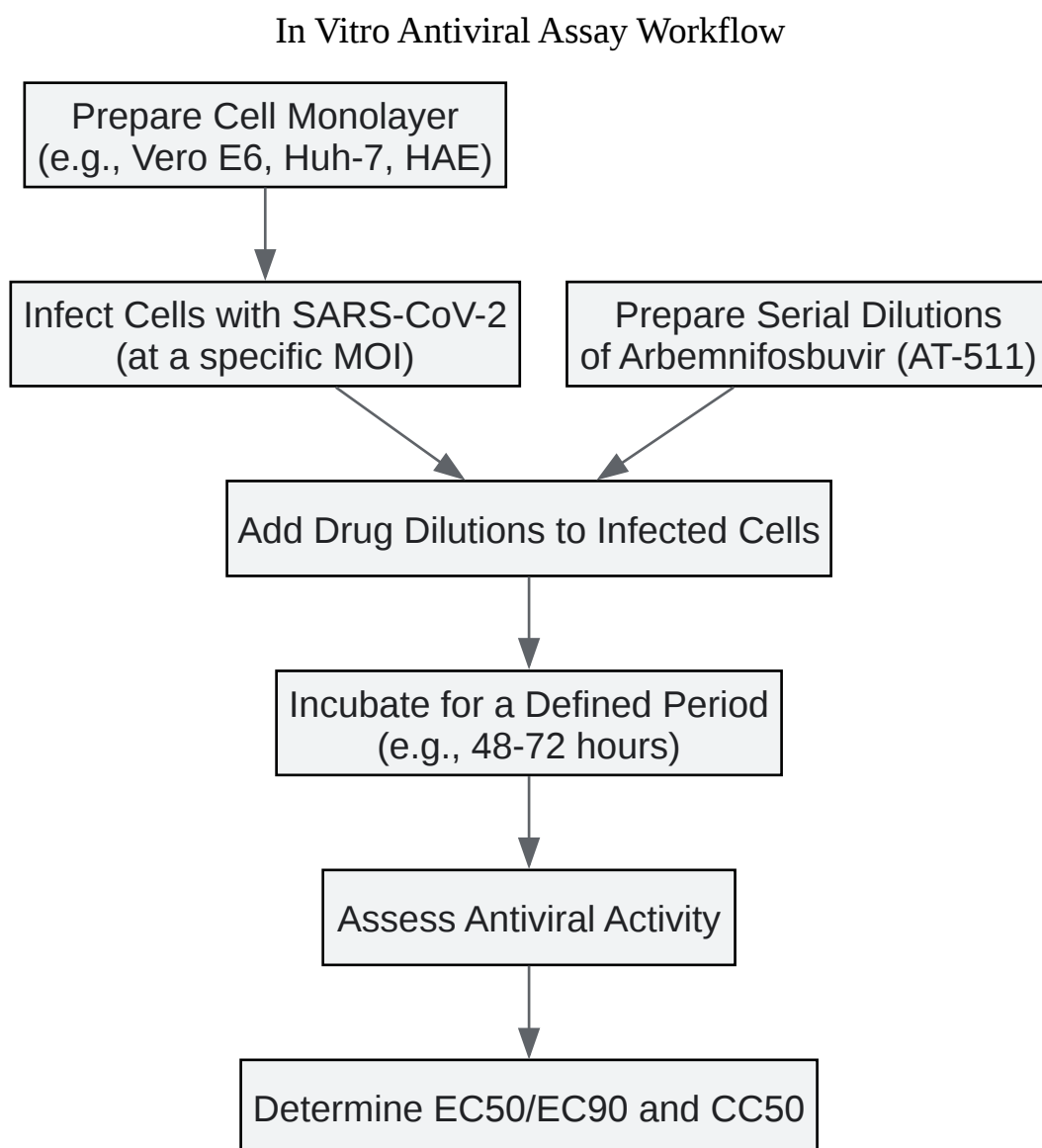
Caption: Dual mechanism of action of AT-9010.

Experimental Protocols

The in vitro antiviral activity of **Arbemnifosbuvir** is primarily assessed using two main types of assays: the Cytopathic Effect (CPE) Reduction Assay and the Virus Yield Reduction (VYR) Assay.

General Experimental Workflow

The following diagram illustrates the general workflow for in vitro antiviral testing of **Arbemnifosbuvir** against SARS-CoV-2.



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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. Bemnifosbuvir \(AT-511\) | SARS-CoV | 1998705-64-8 | Invivochem \[invivochem.com\]](#)
- [3. Oral bemnifosbuvir \(AT-527\) vs placebo in patients with mild-to-moderate COVID-19 in an outpatient setting \(MORNINGSKY\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. sec.gov \[sec.gov\]](#)
- [5. Atea Announces Presentation of Data Highlighting Favorable \[globenewswire.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. The activation cascade of the broad-spectrum antiviral bemnifosbuvir characterized at atomic resolution - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
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